

# MCPA-d3 chemical structure and properties

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## Compound of Interest

Compound Name: MCPA-d3

Cat. No.: B15554719

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An In-depth Technical Guide to **MCPA-d3**

## Introduction

MCPA (2-methyl-4-chlorophenoxyacetic acid) is a widely used systemic phenoxy herbicide effective for the post-emergence control of broadleaf weeds in cereal crops, pastures, and turf. [1][2][3] It functions as a synthetic auxin, mimicking natural plant growth hormones, which leads to uncontrolled growth and ultimately the death of susceptible plants. [1][2][4] **MCPA-d3** is the deuterium-labeled analogue of MCPA. [5][6] Due to its similar chemical and physical properties to the parent compound and its distinct mass, **MCPA-d3** is an ideal internal standard for the quantification of MCPA in various environmental and biological matrices using mass spectrometry-based analytical methods. [6] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analytical applications of **MCPA-d3** for researchers, scientists, and professionals in drug development and environmental analysis.

## Chemical Structure and Physicochemical Properties

**MCPA-d3** is structurally identical to MCPA, with the exception of three hydrogen atoms being replaced by deuterium atoms. The deuteration can be on the phenyl ring (e.g., (4-Chloro-2-methylphenoxy-2,3,5-d3)acetic Acid) or on the methyl group (4-Chloro-2-(methyl-d3)phenoxyacetic acid). [7][8] The CAS Number for **MCPA-d3** is 352431-14-2. [7][8][9][10]

Table 1: Physicochemical Properties of MCPA and **MCPA-d3**

Property	MCPA	MCPA-d3	References
Chemical Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>3</sub>	C <sub>9</sub> H <sub>6</sub> D <sub>3</sub> ClO <sub>3</sub>	[1][9]
Molecular Weight	200.62 g/mol	203.64 g/mol	[1][9]
Appearance	White to light brown solid	Colorless to light yellow liquid	[1][7]
Melting Point	114 to 118 °C	-10 °C	[1][7]
Boiling Point	Not specified	215 °C	[7]
Water Solubility	825 mg/L (at 23 °C)	Soluble	[1][7]
LogP	Not specified	2.11180	[9]
Polar Surface Area (PSA)	Not specified	46.53 Å <sup>2</sup>	[9]

## Mechanism of Action

MCPA acts as a synthetic auxin, a plant growth regulator.[1][2] It is absorbed through the leaves and roots and translocated to the meristematic tissues where active growth occurs.[1][11] There, it disrupts normal cell growth and division by interfering with protein synthesis and energy metabolism.[2][6][11] This leads to uncontrolled, unsustainable growth, causing symptoms like stem curling, leaf withering, and eventual plant death.[1][4]

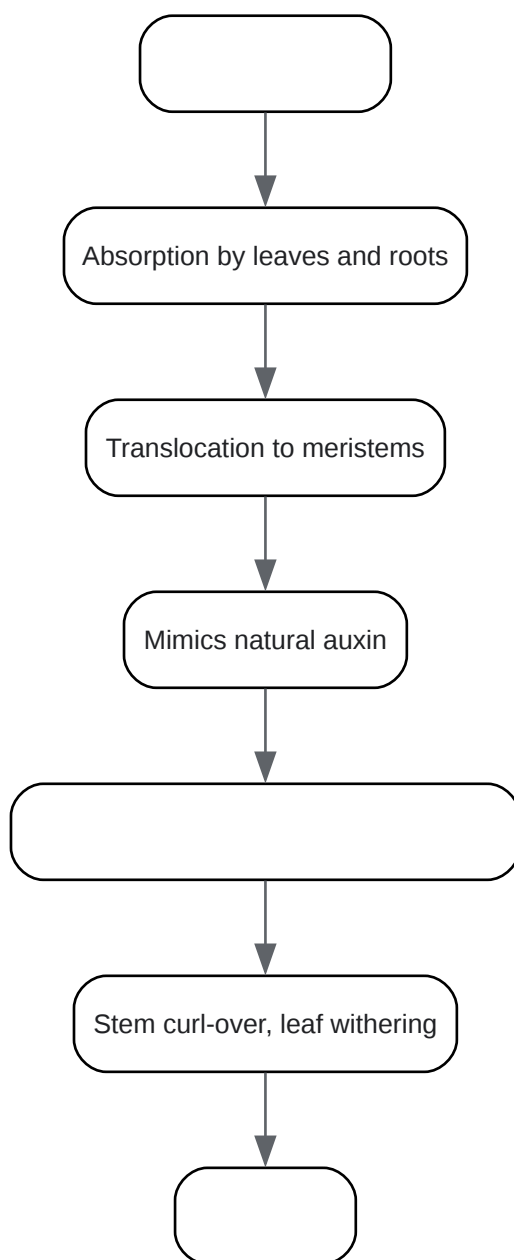


Figure 1: Simplified Signaling Pathway of MCPA

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Figure 1: Simplified Signaling Pathway of MCPA. (Within 100 characters)

## Synthesis

The industrial synthesis of MCPA involves the reaction of 2-methyl-4-chlorophenol with chloroacetic acid in the presence of a base.[1]



The synthesis of **MCPA-d3** follows the same principle, utilizing a deuterated starting material. For instance, MCPA-(methyl-d3) can be synthesized using 4-chloro-2-(methyl-d3)phenol as a precursor. Similarly, phenyl-deuterated **MCPA-d3** would require a deuterated 2-methyl-4-chlorophenol.

## Analytical Methods and Experimental Protocols

**MCPA-d3** is primarily used as an internal standard in analytical methods for the quantification of MCPA in environmental samples like water and soil. The most common techniques are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[12\]](#)

## Sample Preparation

Proper sample preparation is crucial for accurate quantification and involves extraction and clean-up to remove interfering matrix components.

### 1. Solid-Phase Extraction (SPE) for Water Samples[\[12\]](#)[\[13\]](#)

- Protocol:
  - Conditioning: Condition a C18 SPE cartridge with methanol followed by acidified deionized water (pH 2-3).[\[12\]](#)
  - Loading: Acidify the water sample (e.g., 1 L) to pH 2-3 and pass it through the conditioned cartridge.
  - Washing: Wash the cartridge with acidified water to remove polar impurities.
  - Elution: Elute the analyte (MCPA) and the internal standard (**MCPA-d3**) with a suitable organic solvent like methanol.
  - Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a suitable solvent for analysis.

### 2. QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) for Soil Samples[\[12\]](#)

- Protocol:

- Extraction: Homogenize the soil sample. To 10 g of soil in a centrifuge tube, add 10 mL of acetonitrile and QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$ , 1 g  $\text{NaCl}$ ).
- Shaking and Centrifugation: Shake vigorously for 1 minute and then centrifuge for 5 minutes.
- Dispersive SPE (d-SPE) Clean-up: Take an aliquot of the supernatant and add it to a d-SPE tube containing a sorbent (e.g., PSA, C18) to remove interferences.
- Vortexing and Centrifugation: Vortex for 30 seconds and centrifuge for 5 minutes.
- Analysis: The resulting supernatant is ready for LC-MS/MS analysis or can be derivatized for GC-MS analysis.

## Analytical Instrumentation

### 1. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is highly sensitive and selective for MCPA analysis and does not require derivatization.[\[12\]](#)

- Typical Conditions:
  - Column: C18 reversed-phase column.
  - Mobile Phase: A gradient of methanol or acetonitrile and water, often with a modifier like formic acid.
  - Ionization: Electrospray ionization (ESI) in negative mode.
  - Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for both MCPA and **MCPA-d3**.

### 2. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS requires a derivatization step to make the polar MCPA more volatile.[\[12\]](#)

- Derivatization: The carboxylic acid group of MCPA is typically esterified, for example, with pentafluorobenzyl bromide to form a pentafluorobenzyl ester.<sup>[14]</sup>
- Typical Conditions:
  - Column: A non-polar or slightly polar capillary column.
  - Injection: Splitless injection.
  - Ionization: Electron Impact (EI).
  - Detection: Selected Ion Monitoring (SIM) of characteristic ions for the derivatized MCPA and **MCPA-d3**.

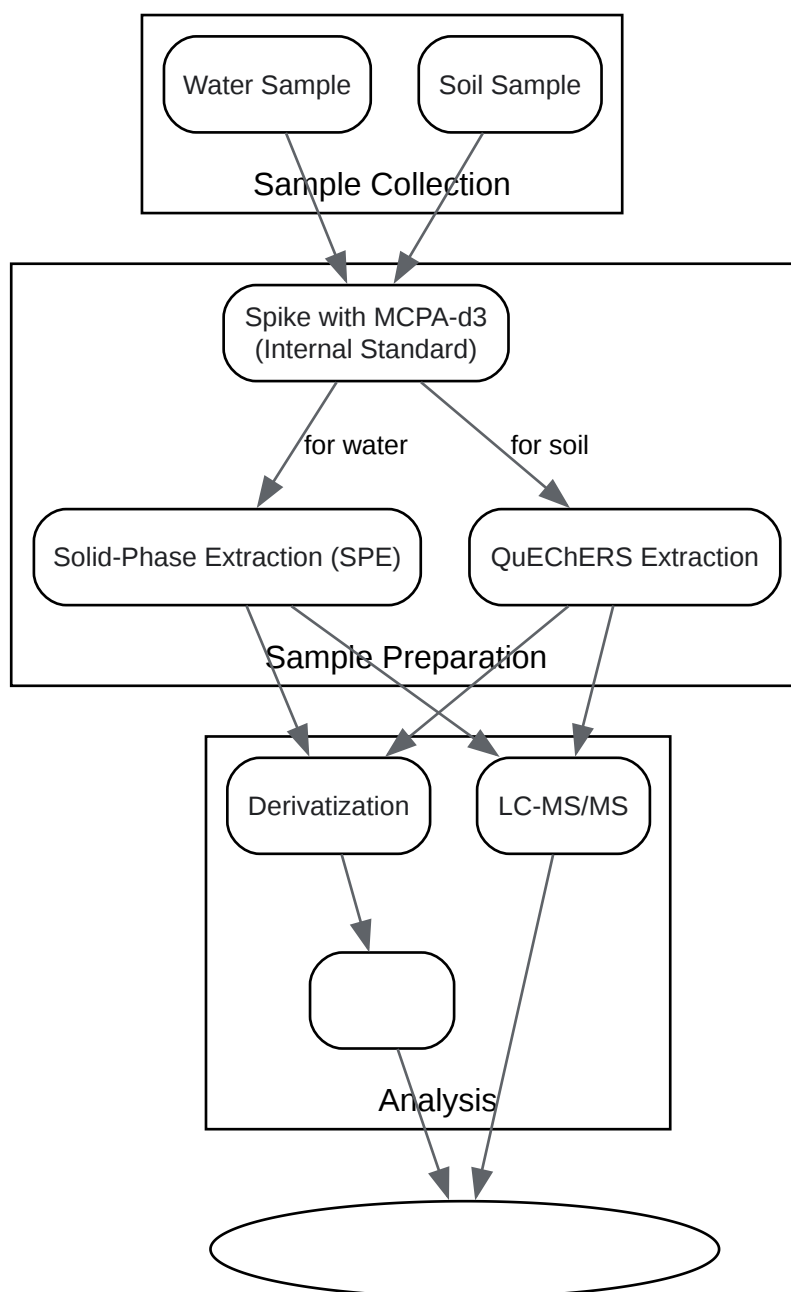


Figure 2: General Workflow for MCPA Analysis

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Figure 2: General Workflow for MCPA Analysis. (Within 100 characters)

## Quantitative Data Summary

The performance of analytical methods is critical for reliable results. The following table summarizes typical performance data for MCPA analysis in water samples.

Table 2: Performance Data for MCPA Analysis in Water Samples

Analytical Method	Sample Preparation	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
LC-MS/MS	Solid-Phase Extraction (SPE)	0.003 µg/L	0.005 µg/L	70-120	[12]
GC-MS	Liquid-Liquid Extraction & Derivatization	4.1-8.1 ng/mL	-	80-120	[12]
HPLC-DAD	Solid-Phase Extraction (SPE)	0.012-0.035 µg/L	0.02 µg/L	76-99	[12]
GC-ECD	Solid-Phase Extraction (SPE) & Derivatization	1 µg/L	-	87-94	[14]

## Conclusion

**MCPA-d3** is an essential tool for the accurate and precise quantification of the herbicide MCPA in various complex matrices. Its properties, which closely mimic those of the unlabeled compound, make it an excellent internal standard for methods such as LC-MS/MS and GC-MS. This guide provides the fundamental technical information required for researchers and scientists to effectively utilize **MCPA-d3** in their analytical workflows, ensuring high-quality data in environmental monitoring and related fields.

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